

# Synthesis of Octanoic Hydrazide from Methyl Octanoate: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Octanoic hydrazide

Cat. No.: B1217089

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of **octanoic hydrazide** from methyl octanoate. The document details the chemical process, experimental protocols, and quantitative data to support researchers and professionals in the fields of chemistry and drug development.

## Introduction

**Octanoic hydrazide** is a valuable chemical intermediate used in the synthesis of various pharmaceuticals, agrochemicals, and other specialty chemicals. Its synthesis from methyl octanoate via hydrazinolysis is a common and effective method. This guide outlines the fundamental principles of this reaction, providing detailed procedural information and expected outcomes.

## Reaction Scheme and Mechanism

The synthesis of **octanoic hydrazide** from methyl octanoate involves the nucleophilic acyl substitution of the methoxy group ( $-\text{OCH}_3$ ) of the ester with a hydrazine molecule ( $\text{NH}_2\text{NH}_2$ ). The reaction is typically carried out using hydrazine hydrate ( $\text{N}_2\text{H}_4 \cdot \text{H}_2\text{O}$ ) in an alcohol solvent, such as methanol or ethanol.

The reaction mechanism is analogous to ester hydrolysis and proceeds via a nucleophilic addition-elimination pathway. The nitrogen atom of hydrazine acts as the nucleophile, attacking

the electrophilic carbonyl carbon of the ester. This is followed by the elimination of a molecule of methanol, yielding the **octanoic hydrazide** product.

## Quantitative Data

The following table summarizes the key quantitative data associated with the synthesis of **octanoic hydrazide** from methyl octanoate.

Parameter	Value	Reference
Molecular Formula of Methyl Octanoate	$C_9H_{18}O_2$	[1]
Molecular Weight of Methyl Octanoate	158.24 g/mol	[1]
Molecular Formula of Octanoic Hydrazide	$C_8H_{16}N_2O$	[2][3]
Molecular Weight of Octanoic Hydrazide	158.24 g/mol	[2][3]
Typical Reaction Yield	> 90%	[4]
Melting Point of Octanoic Hydrazide	87-89 °C	[2]
Appearance of Octanoic Hydrazide	White crystalline solid	[2]

## Experimental Protocol

This section provides a detailed experimental protocol for the synthesis of **octanoic hydrazide** from methyl octanoate. This procedure is based on a high-yield method that incorporates reactive distillation to drive the reaction to completion.[4]

Materials:

- Methyl octanoate (1.0 mol, 158.24 g)

- Hydrazine hydrate (80% solution, 1.2 mol, 75 g)
- Methanol (as solvent and for washing)
- Round-bottom flask equipped with a magnetic stirrer, reflux condenser, and distillation head
- Heating mantle
- Büchner funnel and filter paper
- Vacuum flask

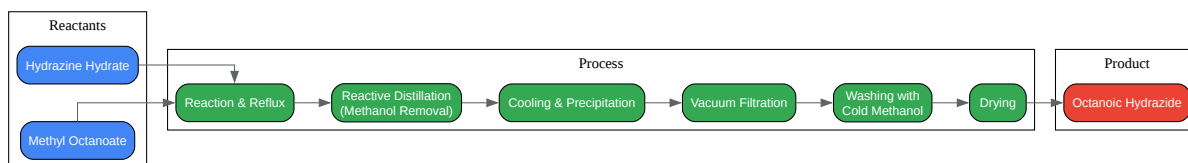
#### Procedure:

- **Reaction Setup:** In a round-bottom flask, combine methyl octanoate (1.0 mol) and an 80% solution of hydrazine hydrate (1.2 mol).
- **Reaction:** Heat the mixture to reflux with stirring. The methanol produced as a byproduct will begin to distill off.
- **Reactive Distillation:** Continue the reaction under reflux while continuously removing the methanol byproduct through distillation. This shifts the equilibrium towards the product, ensuring a high conversion rate. The reaction is typically complete within 2-4 hours.
- **Isolation of Product:** After the reaction is complete, cool the mixture to room temperature. The **octanoic hydrazide** will precipitate out of the solution as a white solid.
- **Purification:** Collect the solid product by vacuum filtration using a Büchner funnel. Wash the crystals with a small amount of cold methanol to remove any unreacted starting materials and impurities.
- **Drying:** Dry the purified **octanoic hydrazide** in a vacuum oven to obtain the final product.

## Visualizations

### Reaction Workflow

The following diagram illustrates the workflow for the synthesis of **octanoic hydrazide** from methyl octanoate.



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Caption: Workflow for the synthesis of **octanoic hydrazide**.

## Reaction Mechanism Pathway

The diagram below outlines the nucleophilic acyl substitution mechanism for the formation of **octanoic hydrazide**.

Caption: Mechanism of **octanoic hydrazide** formation.

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## References

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